

2,4-Di-O-methyl-D-glucose CAS number and molecular weight

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Compound of Interest

Compound Name: 2,4-Di-O-methyl-D-glucose

Cat. No.: B12701841

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In-Depth Technical Guide: 2,4-Di-O-methyl-D-glucose

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4-Di-O-methyl-D-glucose**, including its chemical properties, synthesis, and potential, though currently underexplored, biological relevance. The information is intended to serve as a foundational resource for its application in research and development.

Core Chemical and Physical Data

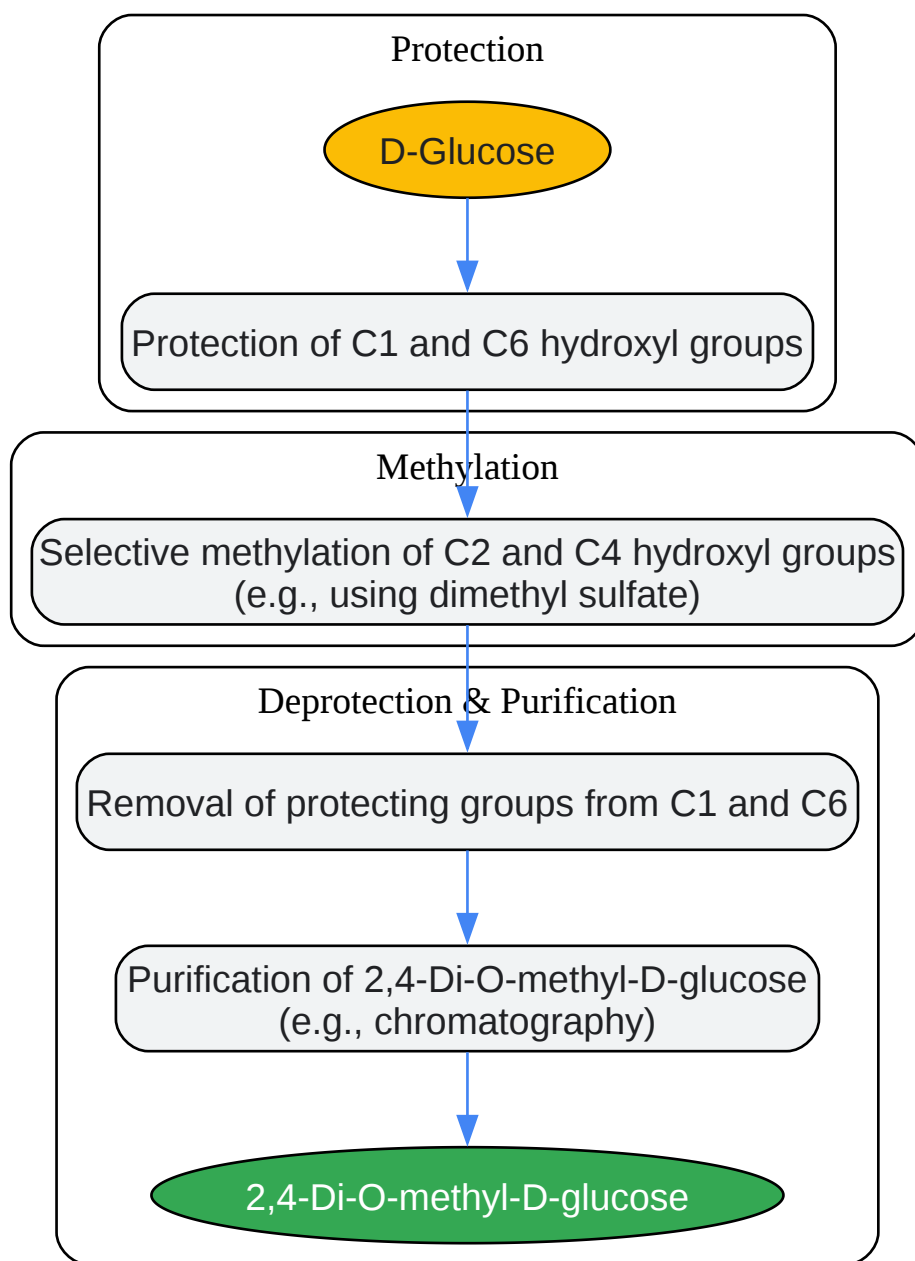
2,4-Di-O-methyl-D-glucose is a derivative of D-glucose in which the hydroxyl groups at positions 2 and 4 are replaced by methoxy groups. This modification alters its chemical and physical properties compared to the parent molecule.

Property	Value	Source
CAS Number	19887-43-5	[1] [2]
Molecular Formula	C ₈ H ₁₆ O ₆	[2]
Molecular Weight	208.21 g/mol	[1] [2]
IUPAC Name	(2R,3S,4R,5R)-3,5,6-trihydroxy-2,4-dimethoxyhexanal	[2]

Synthesis of 2,4-Di-O-methyl-D-glucose

The synthesis of **2,4-Di-O-methyl-D-glucose** has been described in the scientific literature, with early work dating back to the mid-20th century. The following is a generalized workflow based on these classical methods. It is important to note that detailed, modern, step-by-step protocols are not readily available in publicly accessible literature.

Experimental Workflow for Synthesis



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Caption: Generalized workflow for the synthesis of **2,4-Di-O-methyl-D-glucose**.

Experimental Protocol

A classical synthesis approach involves the selective protection of hydroxyl groups, followed by methylation and subsequent deprotection. One of the foundational methods was reported in the

Journal of the American Chemical Society in 1955. This process can be summarized as follows:

- **Protection:** Starting with a suitable derivative of D-glucose, such as one with protecting groups on the C1 and C6 hydroxyls, to prevent their reaction in the subsequent step.
- **Methylation:** The partially protected glucose is then treated with a methylating agent, like dimethyl sulfate, under basic conditions. This leads to the methylation of the free hydroxyl groups at the C2 and C4 positions.
- **Deprotection:** The protecting groups at C1 and C6 are removed to yield **2,4-Di-O-methyl-D-glucose**.
- **Purification:** The final product is purified using techniques such as recrystallization or chromatography.

For researchers looking to perform this synthesis, it is recommended to consult specialized literature in carbohydrate chemistry for modern and detailed experimental conditions.

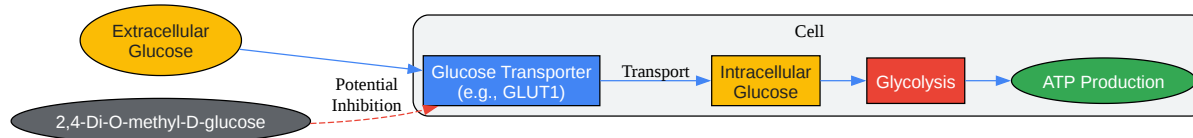
Biological Activity and Signaling Pathways

There is a scarcity of specific data in the current scientific literature regarding the biological activity and involvement in signaling pathways of **2,4-Di-O-methyl-D-glucose**. However, based on the known effects of other methylated glucose analogs, some potential areas of research can be hypothesized.

Methylation of hydroxyl groups on glucose can significantly alter its interaction with glucose transporters and metabolic enzymes. For instance, some methylated glucose derivatives are known to compete with glucose for transport into cells but are not subsequently metabolized, thereby acting as inhibitors of glucose uptake and glycolysis.

Hypothetical Signaling Pathway Involvement

The diagram below illustrates the general pathway of glucose metabolism and indicates where a methylated glucose analog like **2,4-Di-O-methyl-D-glucose** might exert an effect, likely at the level of glucose transport or the initial enzymatic steps of glycolysis.



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Caption: Potential interaction of **2,4-Di-O-methyl-D-glucose** with the glucose transport pathway.

Further research is required to elucidate the specific biological effects of **2,4-Di-O-methyl-D-glucose**. Its unique methylation pattern may confer novel properties relevant to drug development, particularly in the context of metabolic disorders and oncology, where glucose metabolism is often dysregulated.

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References

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- 2. 2,4-Di-O-methyl-D-glucose | C₈H₁₆O₆ | CID 14259032 - PubChem [pubchem.ncbi.nlm.nih.gov]
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